

Phenyl Glycidyl Ether: A Comprehensive Technical Guide to its Thermodynamic Properties

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Compound of Interest

Compound Name: Phenyl glycidyl ether

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core thermodynamic properties of **phenyl glycidyl ether** (PGE). The information presented herein is crucial for professionals in research, chemical engineering, and pharmaceutical development, where a thorough understanding of the energetic and phase behavior of this compound is essential for process design, safety analysis, and reaction modeling. This document summarizes key quantitative data in structured tables, details the experimental methodologies used for their determination, and provides a visual representation of the relationships between fundamental thermodynamic properties.

Core Thermodynamic and Physical Properties

Phenyl glycidyl ether (CAS No: 122-60-1; Formula: $C_9H_{10}O_2$) is a colorless liquid at room temperature.^[1] A summary of its fundamental physical and thermodynamic properties is provided in the tables below. This data has been compiled from critically evaluated sources to ensure accuracy and reliability.

Table 1: General Physicochemical Properties of Phenyl Glycidyl Ether

| Property | Value | Source |
|----------------------|-------------------------------|--------------------|
| Molecular Weight | 150.1745 g/mol | NIST WebBook[2] |
| Melting Point | 3.5 °C (276.65 K) | NIST WebBook |
| Normal Boiling Point | 245 °C (518.15 K) | NIST WebBook |
| Vapor Pressure | 0.01 mmHg at 20 °C (293.15 K) | CAMEO Chemicals[3] |

Table 2: Standard Molar Thermodynamic Properties of Phenyl Glycidyl Ether (Liquid Phase) at 298.15 K and 0.1 MPa

| Property | Symbol | Value (kJ/mol) | Source |
|------------------------|------------------------------------|-------------------|--------------|
| Enthalpy of Combustion | $\Delta_c H^\circ_{\text{liquid}}$ | -4556.7 ± 1.1 | NIST WebBook |
| Enthalpy of Formation | $\Delta_f H^\circ_{\text{liquid}}$ | -163.4 ± 1.2 | NIST WebBook |

Table 3: Molar Heat Capacity of Phenyl Glycidyl Ether (Liquid Phase) at Constant Pressure

| Temperature (K) | Heat Capacity (J/mol·K) | Source |
|-----------------|-------------------------|--------------|
| 298.15 | 243.3 ± 0.5 | NIST WebBook |
| 300 | 244.2 | NIST WebBook |
| 310 | 248.6 | NIST WebBook |
| 320 | 253.1 | NIST WebBook |
| 330 | 257.5 | NIST WebBook |

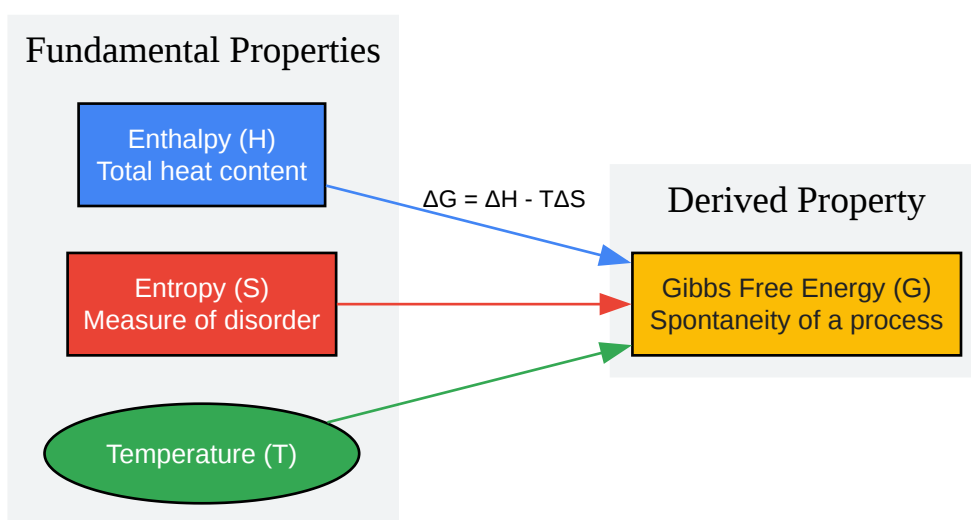
Experimental Protocols for Thermodynamic Property Determination

The accurate determination of thermodynamic properties is paramount for the reliable application of this data. The following sections detail the experimental methodologies employed in the cited literature for measuring the key thermodynamic parameters of **phenyl glycidyl ether**.

Enthalpy of Combustion

The standard enthalpy of combustion of liquid **phenyl glycidyl ether** was determined using a static-bomb calorimeter.

Experimental Workflow:



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References

- 1. Oxirane, (phenoxymethyl)- [webbook.nist.gov]
- 2. Oxirane, (phenoxymethyl)- [webbook.nist.gov]

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